

# The Selective PDE4 Inhibitor RS-25344 Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: RS-25344 hydrochloride

Cat. No.: B10862267

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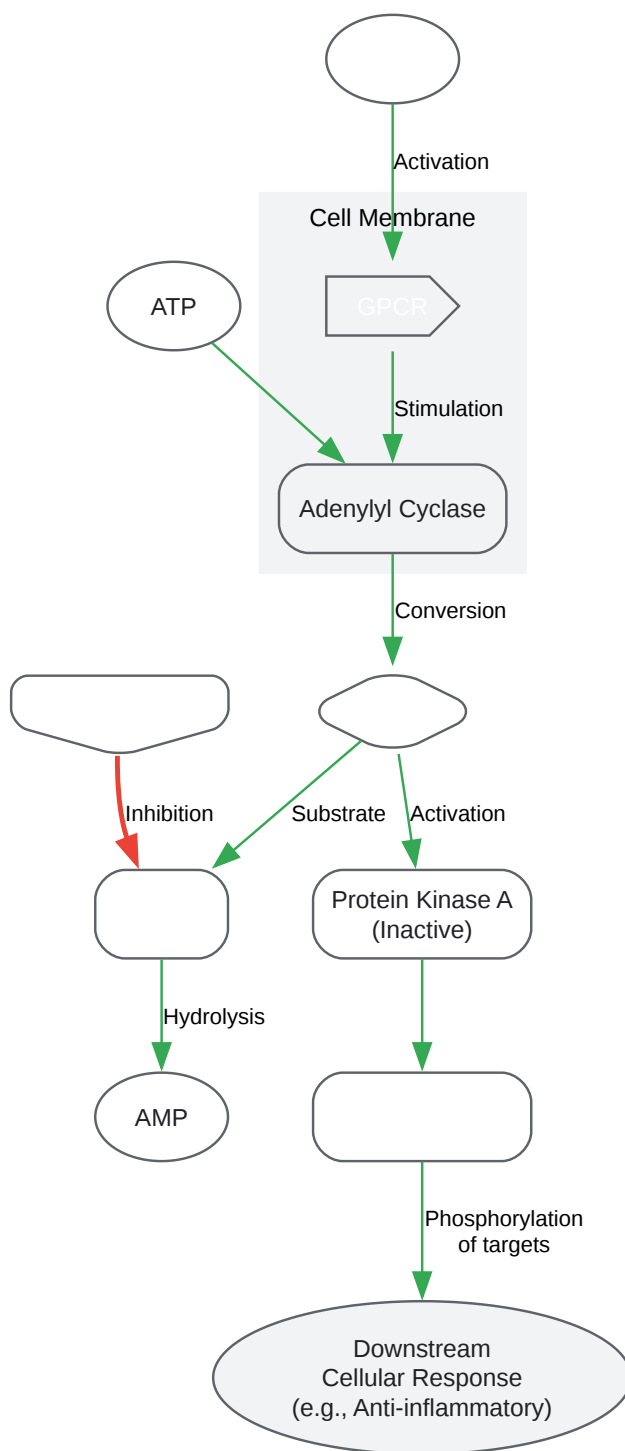
## Abstract

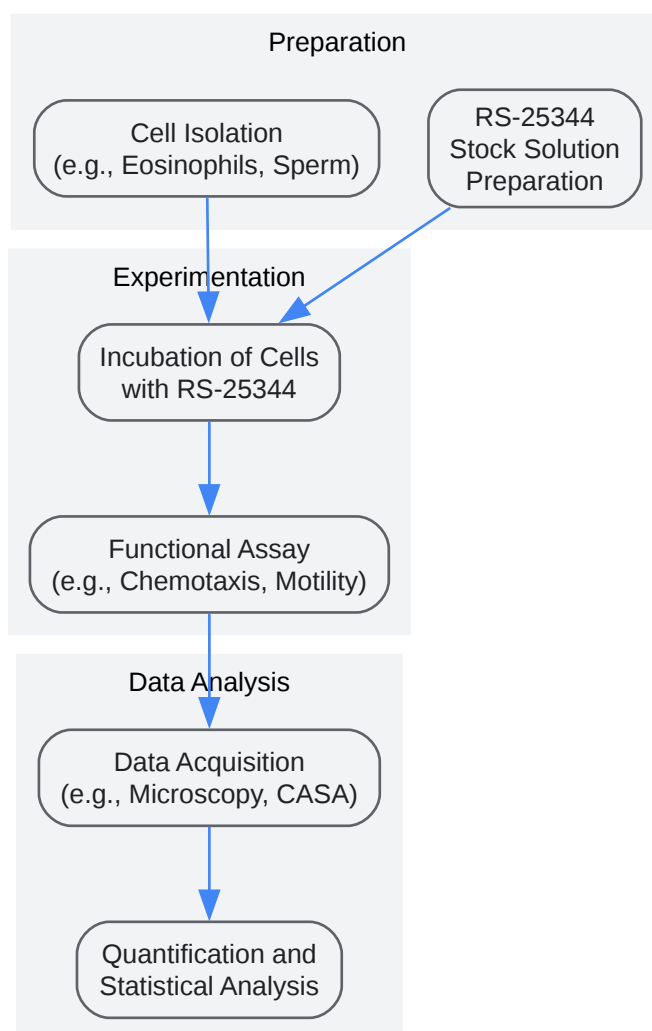
**RS-25344 hydrochloride** is a potent and selective inhibitor of phosphodiesterase 4 (PDE4), an enzyme critical in the regulation of intracellular cyclic adenosine monophosphate (cAMP) levels. By preventing the degradation of cAMP, **RS-25344 hydrochloride** modulates various cellular processes, demonstrating significant anti-inflammatory and other pharmacological effects. This technical guide provides a comprehensive overview of the chemical structure, mechanism of action, and key experimental findings related to **RS-25344 hydrochloride**, presenting quantitative data in structured tables, detailing experimental protocols, and visualizing relevant biological pathways and workflows.

## Chemical Structure and Properties

**RS-25344 hydrochloride**, chemically known as 1-(3-nitrophenyl)-3-(4-pyridinylmethyl)-pyrido[2,3-d]pyrimidine-2,4(1H,3H)-dione hydrochloride, is a small molecule inhibitor with the following properties:







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## References

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- 2. Comparative study of Sperm Motility Analysis System and conventional microscopic semen analysis - PubMed [pubmed.ncbi.nlm.nih.gov]

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